

PTB7-Th in Tandem Solar Cells: A Comparative Performance Analysis

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Compound of Interest

Compound Name: PTB7-Th
Cat. No.: B13395056

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The donor polymer **PTB7-Th** has demonstrated significant potential in enhancing the efficiency of organic photovoltaic (OPV) devices, particularly within tandem solar cell architectures. These complex structures, which stack multiple solar cell sub-units to capture a broader range of the solar spectrum, have seen notable performance improvements when incorporating this low-bandgap polymer. This guide provides a comparative analysis of **PTB7-Th**'s performance in various tandem configurations, supported by experimental data, and contrasts it with alternative polymer donors.

Performance of PTB7-Th in Tandem Architectures

PTB7-Th has been successfully integrated into both all-polymer and fullerene-based tandem solar cells, exhibiting promising power conversion efficiencies (PCEs). In a homo-tandem configuration, where both the front and rear cells utilize the same **PTB7-Th**:PC₇₁BM active layer blend, a remarkable PCE of 11.3% has been reported.[1] This demonstrates the material's versatility and effectiveness in a stacked geometry.

Furthermore, **PTB7-Th** has been employed in non-fullerene acceptor (NFA) based tandem solar cells, achieving a high efficiency of 14.11%.[2] In this architecture, **PTB7-Th** was paired with the NFA NOBDT in the rear sub-cell to complement a front sub-cell based on the wide-

bandgap polymer PBDB-T and the NFA F-M.[2] This highlights the adaptability of **PTB7-Th** in combination with a variety of acceptor materials to optimize light absorption and device performance.

A parallel-connected tandem device featuring **PTB7-Th** and a non-fullerene acceptor, 4TIC, has also demonstrated a high PCE of 11.20%. This configuration offers an alternative approach to the more common series-connected tandem cells.

Comparison with Alternative Polymer Donors

While **PTB7-Th** has shown impressive results, several other polymers are also utilized in high-performance tandem solar cells. For a comprehensive comparison, the performance of tandem cells based on PCE10 (a synonym for **PTB7-Th**) and J51 are also considered.

Donor Polymer	Acceptor(s)	Tandem Architecture	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
PTB7-Th	PC ₇₁ BM	Homo-Tandem (Series)	11.3	1.54	11.1	-	[1]
PTB7-Th	NOBDT (rear) / F-M (front)	Hetero-Tandem (Series)	14.11	-	12.15	-	[2]
P2F-DO	N2200	All-Polymer Homo-Tandem	6.70	1.58	7.31	58	[3]
PIDT-phanQ	PC ₆₁ BM / PC ₇₁ BM	Hetero-Tandem	8.5	1.71	6.91	65.7	[4]
PCPDTFBT	PC ₆₁ BM / PC ₇₁ BM	Hetero-Tandem	7.9	-	-	-	[4]

Note: Direct, side-by-side comparative data for PCE10 and J51 in tandem architectures under identical conditions is limited in the reviewed literature. The table presents a broader

comparison of different polymer-based tandem cells to provide context for **PTB7-Th**'s performance.

Experimental Protocols

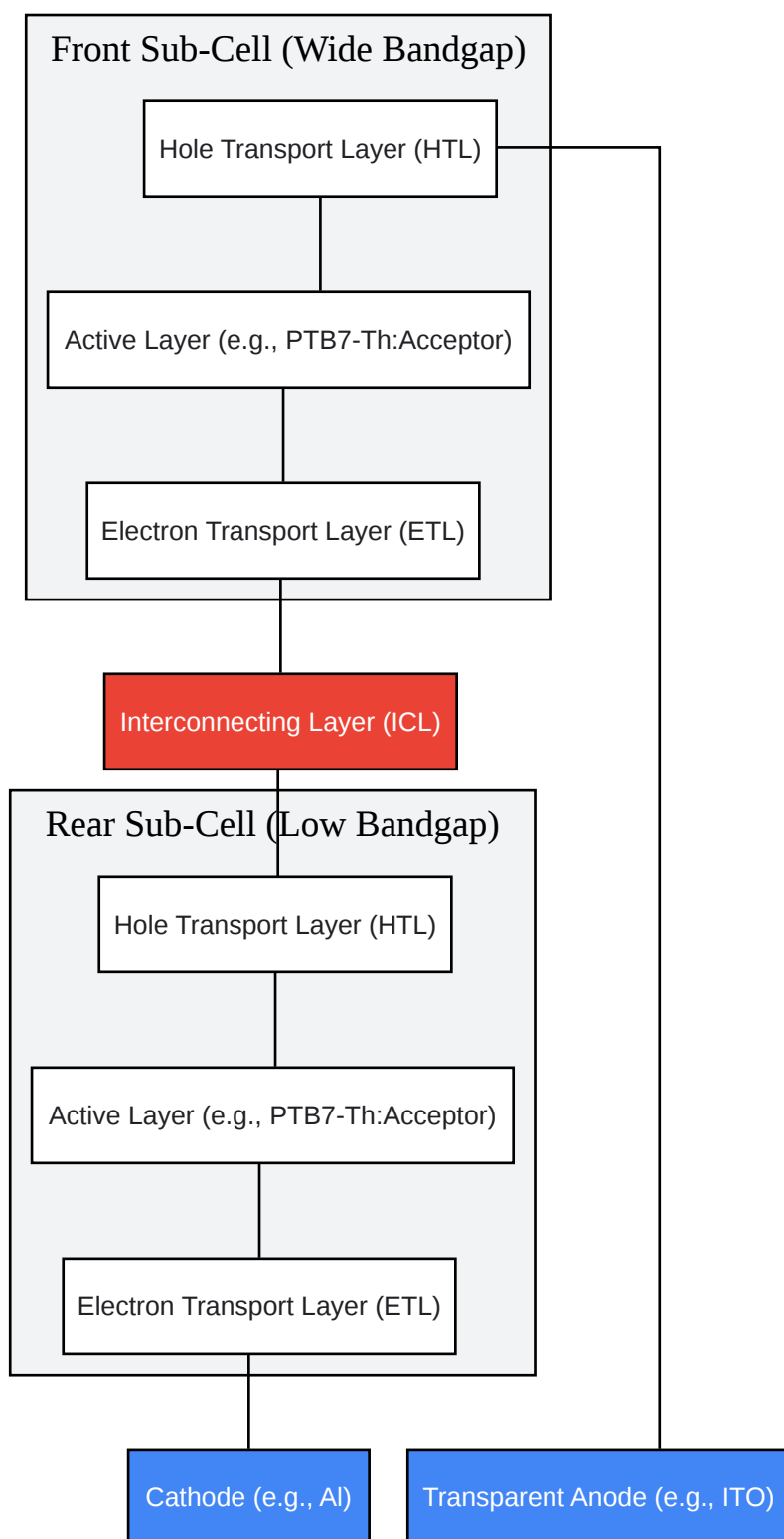
Detailed experimental procedures are crucial for reproducing and building upon research findings. Below are generalized fabrication steps for a solution-processed organic tandem solar cell, based on common practices reported in the literature.

General Device Fabrication Protocol:

- **Substrate Preparation:** Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone or oxygen plasma to improve the work function and ensure a clean surface.[5]
- **Hole Transport Layer (HTL) Deposition:** A solution of PEDOT:PSS is typically spin-coated onto the cleaned ITO substrates and annealed. This layer facilitates the transport of holes to the anode.[5]
- **Front Cell Active Layer Deposition:** A solution of the wide-bandgap polymer donor and acceptor (e.g., **PTB7-Th**:PC₇₁BM) in a solvent like chlorobenzene with an additive such as 1,8-diiodooctane (DIO) is spin-coated in an inert atmosphere (e.g., a nitrogen-filled glovebox). The film is then annealed to optimize its morphology.
- **Interconnecting Layer (ICL) Deposition:** The ICL is a critical component that connects the front and rear sub-cells. A common ICL consists of a pH-neutral, alcohol-soluble polymer layer followed by a layer of ZnO nanoparticles. This layer must be optically transparent and electrically efficient to facilitate charge recombination between the sub-cells.
- **Rear Cell Active Layer Deposition:** The active layer for the rear cell, typically comprising a low-bandgap polymer donor like **PTB7-Th** and an acceptor, is then spin-coated on top of the ICL.
- **Electron Transport Layer (ETL) and Cathode Deposition:** Finally, an electron transport layer (e.g., Ca, Al) and a top metal electrode (e.g., Al) are deposited via thermal evaporation under high vacuum to complete the device.

Tandem Solar Cell Architecture

The fundamental structure of a series-connected tandem solar cell is designed to maximize the absorption of the solar spectrum and the overall output voltage.



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Caption: A schematic of a series-connected tandem solar cell architecture.

In conclusion, **PTB7-Th** stands out as a high-performing and versatile polymer donor for tandem solar cell applications. Its demonstrated success in various architectures, including both fullerene and non-fullerene based systems, underscores its importance in the ongoing development of more efficient organic photovoltaic technologies. Further research focusing on direct, side-by-side comparisons with other leading polymers under standardized conditions will be crucial for a definitive assessment of its relative performance.

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